

An In-depth Technical Guide to the Safe Handling of Silver Picrate

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Compound of Interest

Compound Name: Silver picrate

Cat. No.: B086978

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the significant hazards associated with **silver picrate** (CAS No. 146-84-9) and outlines detailed safety precautions for its handling, storage, and disposal. Due to its extreme sensitivity and explosive nature, **silver picrate** must be handled only by trained personnel with a thorough understanding of its properties and under strict safety protocols.

Hazard Identification and Classification

Silver picrate is a highly hazardous material, primarily classified as a flammable and explosive solid.^[1] When dry, it is extremely sensitive to heat, shock, friction, and flame, posing a severe explosion risk.^{[1][2][3][4]} The wetted form, typically containing not less than 30% water by mass, is significantly desensitized and safer for transport and handling, though it must still be treated as an explosive.^{[2][3][4]} It is also toxic if inhaled or ingested and can cause irritation to the skin, eyes, and respiratory system.^{[1][2][5]}

GHS Hazard Statements:

- Explosive: Risk of explosion by shock, friction, fire, or other sources of ignition.
- Flammable Solid: May ignite by heat, sparks, or flame.^[1]
- Acute Toxicity: Toxic if swallowed or in contact with skin.^[6]

- Irritant: Causes skin, eye, and respiratory irritation.[\[1\]](#)[\[2\]](#)

Physicochemical and Exposure Data

Quantitative data for **silver picrate** is summarized below. Personnel must be aware of the workplace exposure limits for soluble silver compounds.

Table 1: Physicochemical Properties of **Silver Picrate**

Property	Value	Source(s)
Chemical Formula	C ₆ H ₂ AgN ₃ O ₇	[6] [7]
Molecular Weight	335.96 g/mol	[3] [6]
Appearance	Yellow powder or crystalline material; turns brown on heating or exposure to light. Shipped as a wetted paste.	[1]
Density	1.856 g/cm ³	[2] [6]
Boiling Point	303.6°C at 760 mmHg (Decomposes)	[2] [6]
Flash Point	133.9°C	[2] [6]
Water Solubility	Soluble in ~50 parts water.	[2] [6]
Other Solubilities	Slightly soluble in alcohol and acetone; insoluble in chloroform and ether.	[2] [6]

Table 2: Workplace Exposure Limits (for Soluble Silver Compounds)

Organization	Limit Type	Value
OSHA	PEL (8-hr TWA)	0.01 mg/m ³
NIOSH	REL (10-hr TWA)	0.01 mg/m ³
ACGIH	TLV (8-hr TWA)	0.01 mg/m ³

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All data sourced from NJDOH Hazardous Substance Fact Sheet.[\[1\]](#)

Experimental Protocols and Sensitivity

Due to the extreme hazards, detailed experimental protocols for **silver picrate** are not published for general access. Instead, the principles of standard sensitivity tests for energetic materials are described. These tests must only be conducted in specialized facilities by explosives experts.

Principles of Impact Sensitivity Testing (e.g., BAM Fallhammer)

Impact sensitivity is determined by subjecting a small sample of the material to a controlled impact from a falling weight. The operator records whether a reaction (e.g., detonation, smoke, sound) occurs. The test is repeated at various drop heights to determine the energy level at which there is a 50% probability of initiation. For **silver picrate**, this value is exceptionally low, especially when dry.

Principles of Friction Sensitivity Testing (e.g., BAM Friction Apparatus)

Friction sensitivity is assessed by subjecting the material to a defined frictional force. A sample is placed on a porcelain plate, and a weighted porcelain pin is drawn across it. The test

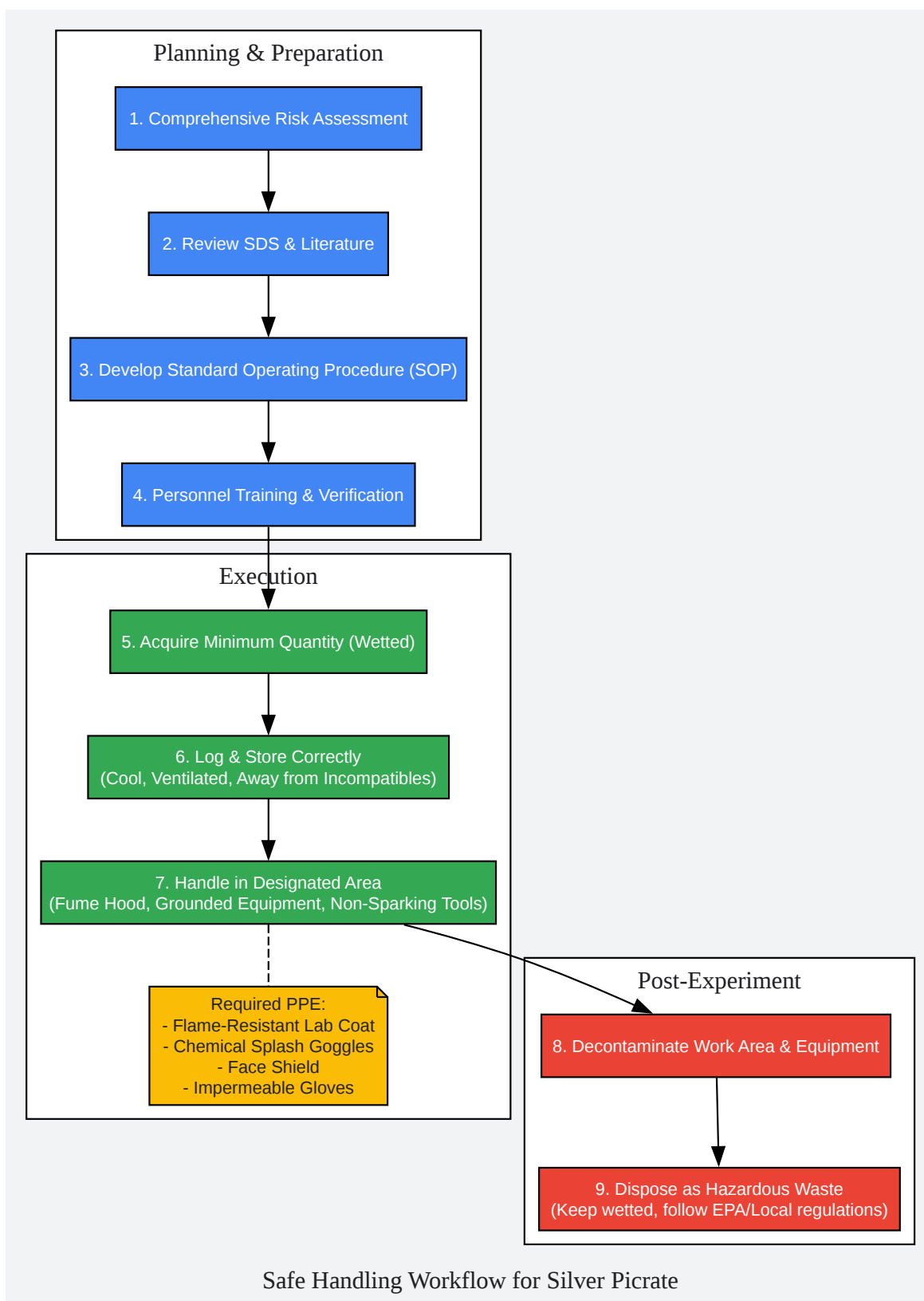
determines the load at which a reaction occurs. Dry **silver picrate** is known to be highly sensitive to friction.^[1]

Principles of Thermal Sensitivity Testing (e.g., Differential Scanning Calorimetry)

Thermal sensitivity is evaluated by heating a sample at a controlled rate to determine its decomposition temperature and the energy released. This data helps define safe temperature limits for handling and storage. **Silver picrate** decomposes violently upon heating.^[7]

Safe Handling and Storage Workflow

A systematic approach is mandatory for handling **silver picrate**. The logical workflow from acquisition to disposal is critical for ensuring safety.

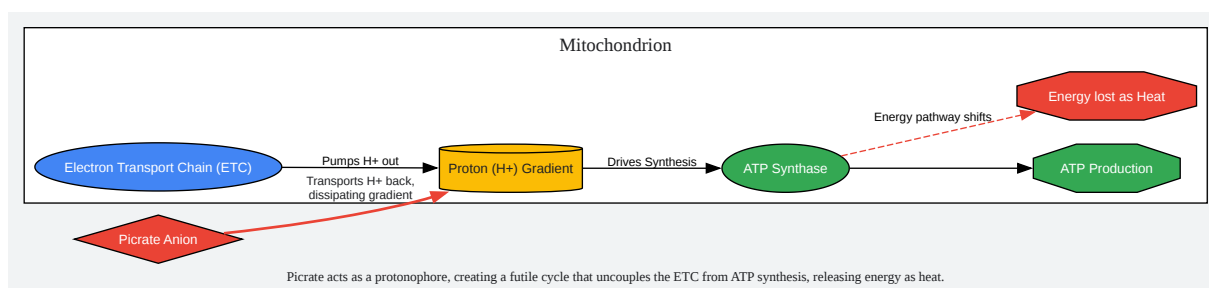


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Caption: Logical workflow for the safe management of **silver picrate**.

Toxicity Pathway: Uncoupling of Oxidative Phosphorylation

The toxicity of the picrate anion is primarily due to its function as an uncoupler of oxidative phosphorylation in mitochondria.[4][8] This process disrupts the cell's ability to generate ATP, the primary molecule for storing and transferring energy.



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Caption: Picrate uncouples oxidative phosphorylation in mitochondria.

Emergency Procedures Spills and Leaks

- Evacuate: Immediately evacuate all non-essential personnel from the area.[1]
- Remove Ignition Sources: Eliminate all sparks, flames, and heat sources.[1][4][8] Use only non-sparking tools and grounded, explosion-proof equipment for cleanup.[8]
- Keep Material Wet: This is the most critical step. Gently wet the spilled material with large amounts of water to desensitize it.[1][3] Dike large spills for later disposal.[3][4]
- Ventilate: Ensure the area is well-ventilated.[1]
- Cleanup: Wear full PPE. Collect and place the material in suitable, closed containers for disposal.[8]

Fire

- **Massive Fire:** If a fire reaches the cargo or storage area, DO NOT fight it.[3][4] The risk of a mass explosion is high. Immediately evacuate the area for at least 1600 meters (1 mile) in all directions and let the fire burn.[4]
- **Small/Vehicle Fire:** For incipient-stage fires not involving the material directly, use flooding amounts of water, CO2, or dry chemical.[1] Use unmanned hoses from a maximum distance if possible to cool containers.[1]

Personnel Exposure

- **Skin Contact:** Immediately remove contaminated clothing.[1] Wash the affected skin with large amounts of soap and water.[1][8]
- **Eye Contact:** Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Seek immediate medical attention.[1]
- **Inhalation:** Move the person to fresh air.[8] If breathing is difficult, administer oxygen. Seek immediate medical attention.[8]
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth with water.[8] Never give anything by mouth to an unconscious person.[8] Seek immediate medical attention.

Decontamination and Disposal

- All tools, surfaces, and equipment must be thoroughly decontaminated after use.
- **Silver picrate** and all contaminated materials (e.g., wipes, PPE) must be disposed of as hazardous waste.[1]
- Waste material must be kept wetted in sealed containers.[1]
- Contact your institution's environmental health and safety department or a licensed hazardous waste disposal contractor for specific disposal procedures that comply with all local, state, and federal regulations.[1] Never mix with other waste.[9]

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References

- 1. Information on Picric Acid – Stanford Environmental Health & Safety [ehs.stanford.edu]
- 2. ehs.wisc.edu [ehs.wisc.edu]
- 3. concordia.ca [concordia.ca]
- 4. Uncouplers of oxidative phosphorylation - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Acute toxicity, distribution, and metabolism of 2,4,6-trinitrophenol (picric acid) in Fischer 344 rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Picric acid - Sciencemadness Wiki [sciencemadness.org]
- 7. Picric acid: Understanding specific chemicals hazard - PREVOR [prevor.com]
- 8. Trinitrophenol: a membrane-impermeable uncoupler of oxidative phosphorylation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Uncoupler - Wikipedia [en.wikipedia.org]
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